

The Solubility Profile of 2-Mercaptonicotinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Mercaptonicotinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the solubility of **2-mercaptonicotinic acid** in aqueous and organic media. The information presented herein is compiled from publicly available chemical databases and safety data sheets. It is intended to serve as a foundational resource for researchers and professionals engaged in the study and application of this compound.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that significantly influences its behavior in various scientific and pharmaceutical applications. For a molecule like **2-mercaptonicotinic acid**, which possesses both a carboxylic acid and a thiol group, its solubility is expected to be highly dependent on the pH of the aqueous medium and the polarity of the organic solvent. The protonation state of the carboxylic acid and thiol groups, as well as the potential for hydrogen bonding, will be key determinants of its solubility characteristics.

Quantitative Solubility Data

The publicly available quantitative solubility data for **2-mercaptonicotinic acid** is limited and presents some conflicting information. The following tables summarize the available data.

Table 1: Aqueous Solubility of 2-Mercaptonicotinic Acid

Solvent	Temperature	pH	Solubility	Data Source
Water	Not Specified	7.4	>23.3 µg/mL	PubChem[1]
Water	Not Specified	Not Specified	Very soluble	ChemicalBook[2]
Water	Not Specified	Not Specified	Sparingly soluble	Guidechem[3]

Note on Discrepancies: There is a notable contradiction between the qualitative descriptors "Very soluble" and "Sparingly soluble" found in different sources. The single quantitative data point of ">23.3 µg/mL" suggests low solubility, which aligns more closely with "sparingly soluble".[1] This value was reported by the Burnham Center for Chemical Genomics and may represent a result from a high-throughput screening assay rather than a thermodynamic solubility limit. Further experimental validation is required to resolve these inconsistencies.

Table 2: Organic Solvent Solubility of 2-Mercaptonicotinic Acid

Quantitative solubility data for **2-mercaptonicotinic acid** in common organic solvents is not readily available in the public domain. Safety Data Sheets and chemical supplier information consistently report "No information available" or "N/A" for solubility in organic solvents.[4][5]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **2-mercaptonicotinic acid** are not published, a general methodology can be established based on standard laboratory procedures for organic acids.

General Protocol for Qualitative and Semi-Quantitative Solubility Determination

This protocol outlines a systematic approach to assess the solubility of **2-mercaptonicotinic acid** in various solvents.

Materials:

- **2-Mercaptonicotinic acid**

- Deionized water
- Ethanol (95% and absolute)
- Methanol
- Dimethyl sulfoxide (DMSO)
- Acetone
- 5% (w/v) Sodium hydroxide (NaOH) solution
- 5% (w/v) Sodium bicarbonate (NaHCO₃) solution
- 5% (v/v) Hydrochloric acid (HCl) solution
- Test tubes
- Vortex mixer
- Analytical balance
- pH meter or pH indicator strips

Procedure:

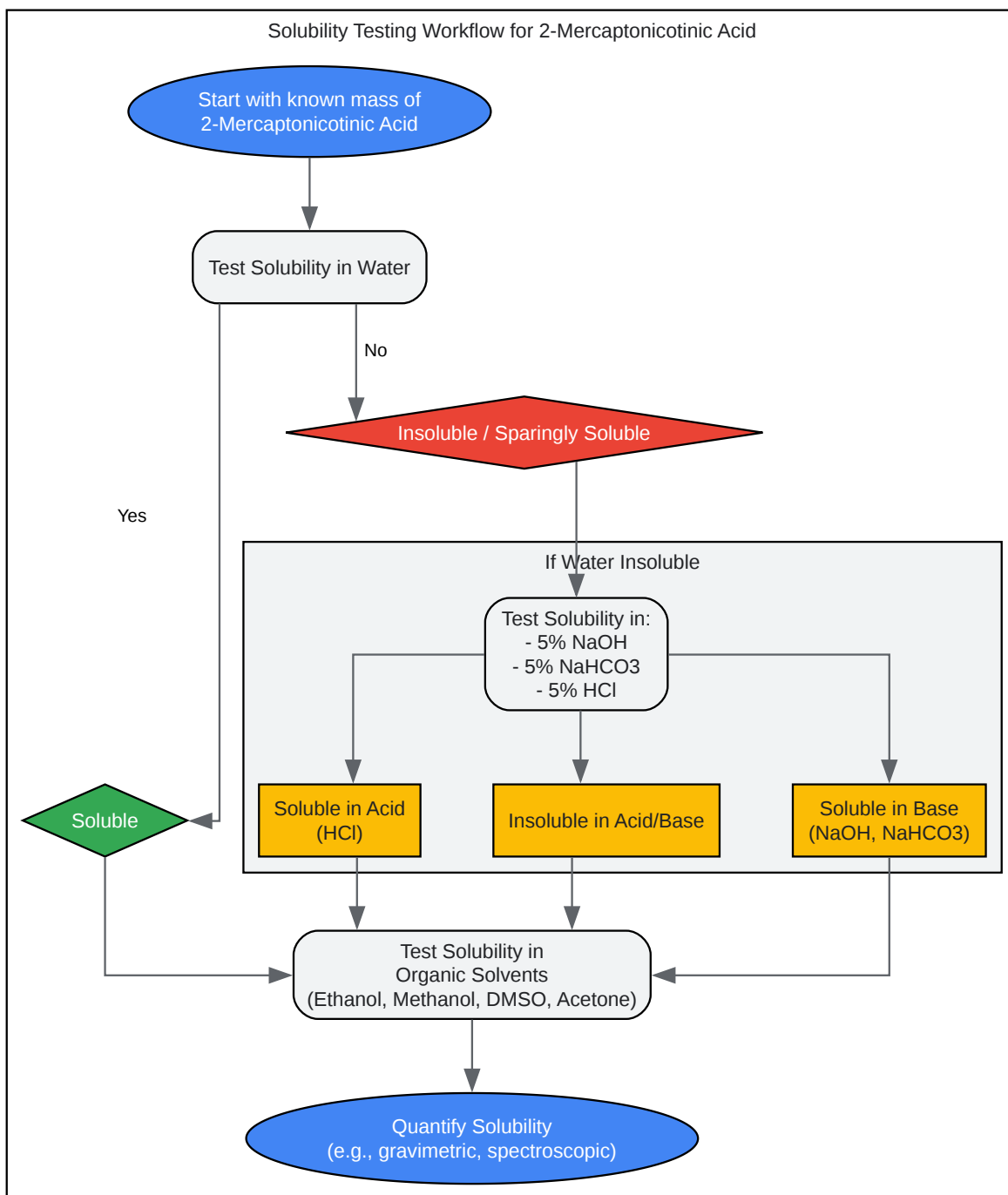
- Initial Solvent Screening (Qualitative): a. Weigh approximately 10 mg of **2-mercaptonicotinic acid** into a series of clean, dry test tubes. b. To each test tube, add 1 mL of a different solvent (water, ethanol, methanol, DMSO, acetone). c. Vigorously agitate the tubes using a vortex mixer for 1-2 minutes. d. Visually inspect for complete dissolution. Classify as "soluble," "partially soluble," or "insoluble."
- Semi-Quantitative Aqueous Solubility: a. Accurately weigh a known amount of **2-mercaptonicotinic acid** (e.g., 50 mg) into a test tube. b. Add the aqueous solvent (e.g., water) in small, measured increments (e.g., 0.1 mL). c. After each addition, vortex the mixture until the solid is fully dissolved or it is clear that no more solid will dissolve. d. Record the total volume of solvent required to dissolve the solid. Calculate the approximate solubility in mg/mL.

- Acid-Base Solubility Tests (Aqueous): a. For samples insoluble in water, test for solubility in 5% NaOH, 5% NaHCO₃, and 5% HCl. b. Add 1 mL of the respective acidic or basic solution to a test tube containing approximately 10 mg of **2-mercaptonicotinic acid**. c. Vortex and observe for dissolution. Solubility in NaOH or NaHCO₃ indicates acidic properties, while solubility in HCl would suggest basic properties.

Expected Observations: As a carboxylic acid, **2-mercaptonicotinic acid** is expected to be more soluble in basic solutions (NaOH and NaHCO₃) due to the formation of the more polar carboxylate salt.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for determining the solubility profile of an organic compound like **2-mercaptonicotinic acid**.



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Caption: A logical workflow for the systematic determination of the solubility of **2-mercaptonicotinic acid**.

Signaling Pathways and Experimental Workflows

A thorough review of the available literature and chemical databases did not yield specific information regarding signaling pathways in which **2-mercaptonicotinic acid** is directly involved. Similarly, detailed experimental workflows for its use in complex biological or chemical systems are not publicly documented. The primary context of available information is its synthesis and basic chemical properties.

Conclusion

The solubility of **2-mercaptonicotinic acid** is not yet well-characterized in the public domain. There are conflicting qualitative reports on its aqueous solubility, and a significant lack of quantitative data, particularly in organic solvents. The provided experimental protocol offers a general framework for researchers to systematically determine the solubility profile of this compound. Further empirical studies are necessary to establish a definitive and comprehensive understanding of its solubility, which is crucial for its effective application in research and development.

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